

1-Acetylimidazole: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Acetylimidazole

Cat. No.: B1218180

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Acetylimidazole is a versatile and highly reactive organic compound that serves as a potent acetylating agent under mild conditions. Its unique properties make it an invaluable tool in organic synthesis, particularly in the modification of sensitive biomolecules such as peptides, proteins, and nucleosides. This technical guide provides an in-depth overview of **1-Acetylimidazole**, including its chemical properties, synthesis, and key applications in research and drug development. Detailed experimental protocols and reaction mechanisms are presented to facilitate its practical use in the laboratory.

Introduction

1-Acetylimidazole, also known as N-acetylimidazole, is a heterocyclic compound that has gained significant attention as a selective acetylating reagent.^{[1][2]} It is particularly favored for the acetylation of amino groups in peptides and proteins due to its high reactivity and the mild reaction conditions required, which help to preserve the integrity of complex biomolecules.^[1] In the realm of drug development, imidazole-based compounds are of great interest due to their presence in numerous bioactive molecules and their ability to interact with various biological targets. This guide aims to provide a comprehensive resource on the molecular characteristics, synthesis, and experimental applications of **1-Acetylimidazole**.

Core Properties of 1-Acetylimidazole

A thorough understanding of the physicochemical properties of **1-Acetylimidazole** is essential for its effective application.

Property	Value	Reference
Chemical Formula	C ₅ H ₆ N ₂ O	[3]
Molecular Weight	110.11 g/mol	[3]
Appearance	White to beige crystalline powder	[3]
Melting Point	99-105 °C	
Solubility	Soluble in water	
CAS Number	2466-76-4	[3]

Synthesis and Purification of 1-Acetylimidazole

1-Acetylimidazole can be synthesized through several methods. The most common laboratory preparations involve the reaction of imidazole with acetic anhydride or ketene.

Experimental Protocol: Synthesis via Acetic Anhydride

This protocol describes the synthesis of 1-acetyl-4-methylimidazole, which follows a similar principle for the synthesis of **1-Acetylimidazole**.

Materials:

- 4-methylimidazole (or imidazole)
- Acetic anhydride

Procedure:

- A mixture of 4-methylimidazole (1.0 mol) and acetic anhydride (2.0 mol) is prepared.

- The mixture is refluxed for 15 minutes.[\[4\]](#)
- After reflux, the reaction mixture is cooled, and the product is isolated.

Experimental Protocol: Synthesis via Ketene

This method provides a high yield of **1-Acetylimidazole**.

Materials:

- Imidazole
- Ketene
- Benzene (solvent)

Procedure:

- Imidazole is dissolved in benzene.
- Ketene is bubbled through the solution until one mole has been absorbed.[\[5\]](#)
- The resulting solution is concentrated using a rotary evaporator.[\[5\]](#)
- The solution is then chilled to precipitate **1-Acetylimidazole** as fine needles.[\[5\]](#)
- The product can be obtained at a yield of approximately 93%.[\[5\]](#)

Purification

Method:

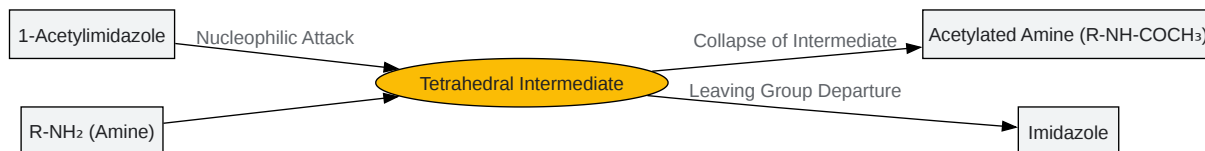
- Recrystallization from isopropenyl acetate.[\[6\]](#)
- Drying in a vacuum over P_2O_5 .[\[6\]](#)

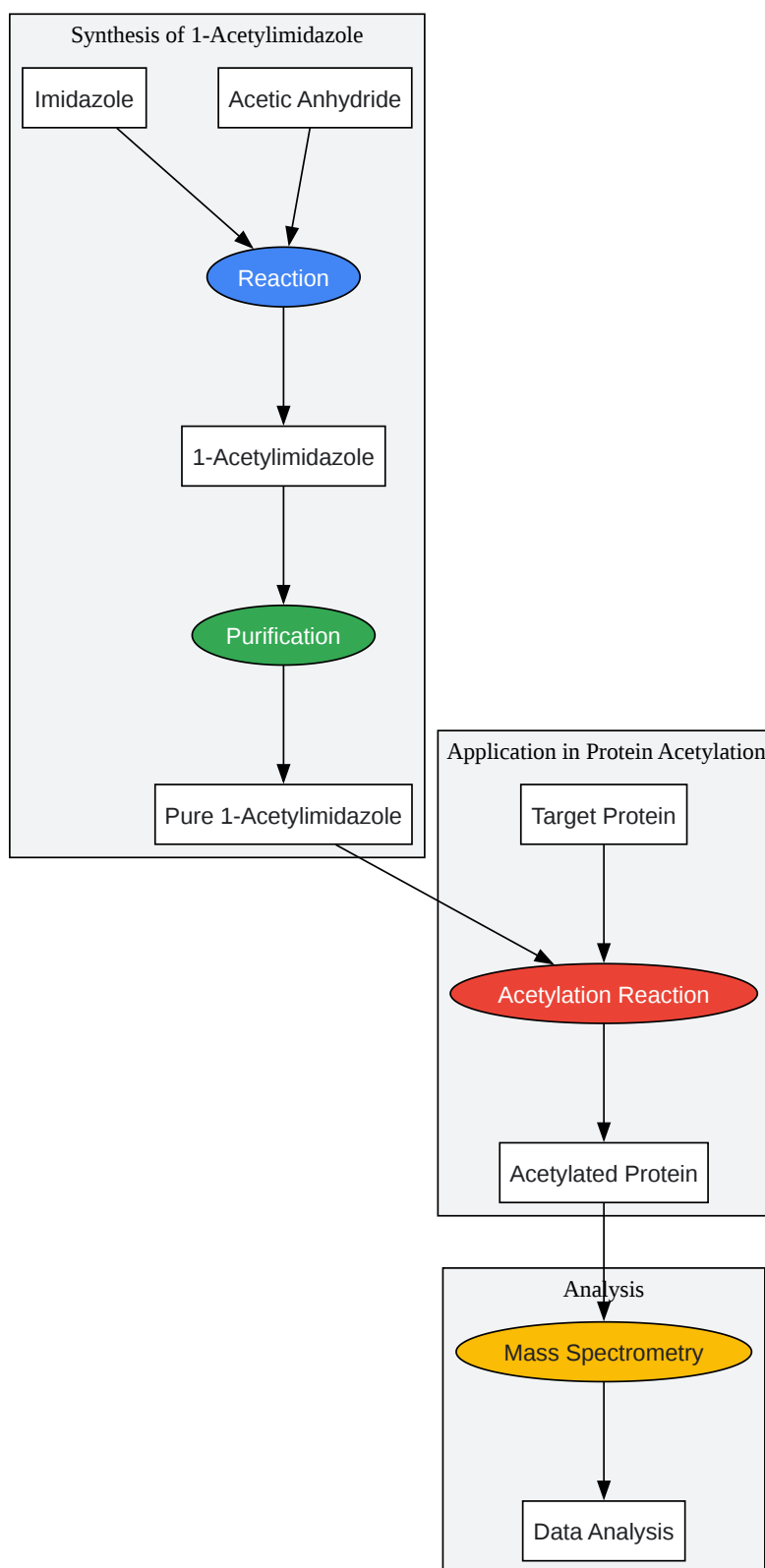
Mechanism of Action and Applications

1-Acetylimidazole is a highly efficient acetylating agent, primarily targeting primary and secondary amines.

General Mechanism of Acetylation

The imidazole ring acts as a good leaving group, facilitating the transfer of the acetyl group to a nucleophile, such as the amino group of an amino acid.





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